

Isoaminile: A Technical Pharmacological Profile

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Compound of Interest

Compound Name: *Isoaminile cyclamate*

Cat. No.: *B159752*

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Abstract

Isoaminile is a centrally acting antitussive agent with a complex pharmacological profile. Structurally similar to methadone, it exhibits additional anticholinergic properties, acting as an antagonist at both muscarinic and nicotinic receptors.[1][2][3] This dual mechanism of action contributes to its clinical effects and distinguishes it from other antitussive agents. This document provides a comprehensive overview of the available pharmacological data on isoaminile, including its mechanism of action, and known qualitative effects. Due to the limited availability of public domain data, quantitative metrics for receptor affinity, pharmacokinetics, and detailed in-vivo efficacy are not extensively detailed. This guide aims to consolidate the existing knowledge and identify areas where further research is required.

Chemical and Physical Properties

Property	Value	Source
IUPAC Name	4-(dimethylamino)-2-isopropyl-2-phenylpentanenitrile	Wikipedia
Molecular Formula	C ₁₆ H ₂₄ N ₂	PubChem
Molar Mass	244.382 g·mol ⁻¹	Wikipedia
CAS Number	77-51-0	PubChem
Synonyms	Peracon, Dimyrl, Isoaminil	DrugBank, PubChem

Pharmacodynamics: Mechanism of Action

Isoaminile's primary pharmacological effect is the suppression of the cough reflex, which is mediated centrally. In addition to this primary effect, isoaminile demonstrates significant anticholinergic activity.

Antitussive Effect

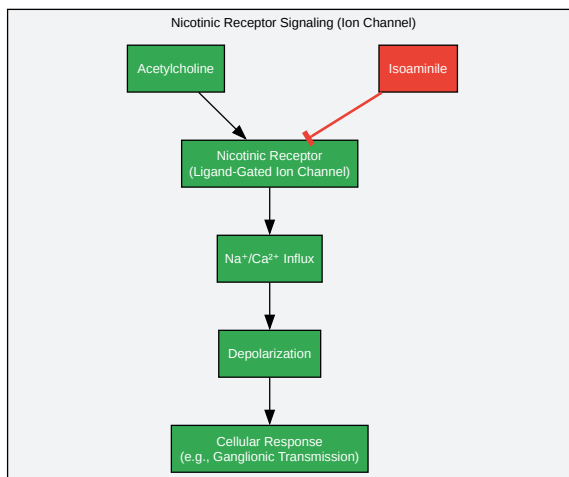
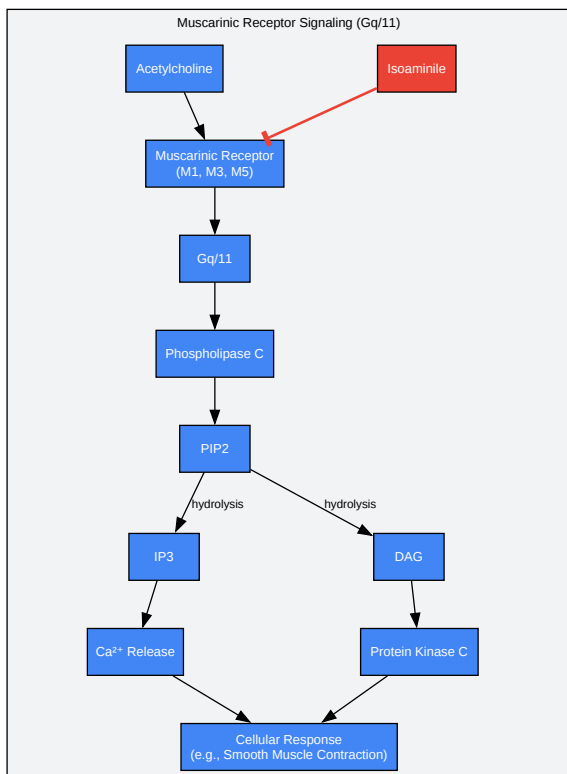
The precise central mechanism for isoaminile's antitussive action is not fully elucidated in the available literature. However, it is categorized as a centrally acting cough suppressant.^{[2][4]}

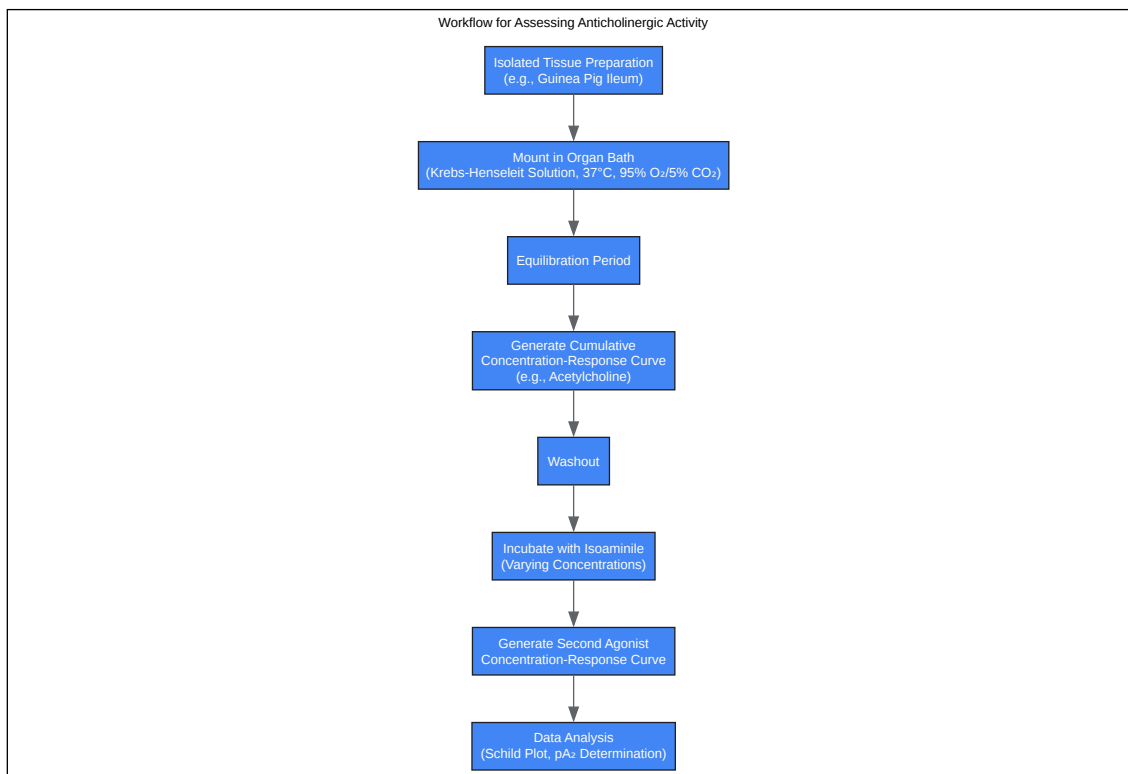
Anticholinergic Effects

Isoaminile acts as an antagonist at both muscarinic and nicotinic subtypes of cholinergic receptors. This has been demonstrated in classic pharmacological preparations.

- **Muscarinic Receptor Antagonism:** Isoaminile inhibits the effects of muscarinic receptor agonists. This action is responsible for the atropine-like side effects associated with the drug.
- **Nicotinic Receptor Antagonism:** The drug also demonstrates antagonism at ganglionic nicotinic receptors.

The following diagram illustrates the generalized signaling pathways affected by isoaminile's anticholinergic properties.





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References

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